

Application Notes and Protocols for the Large-Scale Chemical Synthesis of Enfuvirtide

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Compound of Interest

Compound Name: *Enfuvirtide T-20*

Cat. No.: *B12795773*

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Introduction

Enfuvirtide (also known as T-20) is a 36-amino acid synthetic peptide that represents a first-in-class HIV fusion inhibitor. It functions by binding to the first heptad repeat (HR1) in the gp41 transmembrane protein of HIV, preventing the conformational changes required for the fusion of the viral and cellular membranes. The large-scale chemical synthesis of a peptide of this length and complexity is a significant undertaking and a landmark in industrial peptide chemistry.^[1]

This document provides a detailed overview of the methodologies and protocols for the large-scale chemical synthesis of Enfuvirtide, tailored for researchers and professionals in drug development. The synthesis is primarily achieved through a hybrid approach that combines solid-phase peptide synthesis (SPPS) for the creation of peptide fragments, followed by their condensation in a solution phase.^[1]

Synthesis Strategy: A Hybrid Approach

The commercial production of Enfuvirtide employs a convergent synthesis strategy. The full 36-amino acid sequence is divided into smaller, more manageable fragments. These fragments are synthesized individually on a solid support resin using Fmoc (9-fluorenylmethoxycarbonyl) chemistry.[2] Following their synthesis and cleavage from the resin, the protected fragments are purified and then coupled together in solution to yield the full-length peptide. This hybrid strategy offers several advantages over a linear solid-phase synthesis for a peptide of this size, including higher overall yields and easier purification of intermediates.

A common industrial strategy for Enfuvirtide synthesis involves the creation of three key peptide fragments. These fragments are synthesized using a super acid-sensitive resin, such as 2-chlorotrityl resin, which allows for the cleavage of the peptide with its side-chain protecting groups intact. Each fragment can be synthesized on a large scale (300-500 kg) and is purified to over 90% purity before being used in the solution-phase condensation steps.[3]

Quantitative Data Summary

The following tables summarize the key quantitative parameters associated with the large-scale synthesis of Enfuvirtide.

Table 1: Enfuvirtide Peptide Fragments

Fragment ID	Amino Acid Sequence	Residue Range	Molecular Weight (Protected)
Fragment 1	Ac-Tyr-Thr-Ser-Leu-Ile-His-Ser-Leu-Ile-Glu-Glu-Ser-Gln-Asn-Gln-Gln-Glu-Lys	1-18	~2200 Da
Fragment 2	Asn-Glu-Gln-Glu-Leu-Leu-Glu-Leu	19-26	~1000 Da
Fragment 3	Asp-Lys-Trp-Ala-Ser-Leu-Trp-Asn-Trp-Phe-NH ₂	27-36	~1400 Da

Table 2: Synthesis and Purification Yields & Purity

Synthesis Stage	Description	Typical Yield	Purity
SPPS of Fragments	Solid-phase synthesis of individual protected fragments.	>85% per fragment[3]	>90% per fragment[3]
Fragment Cleavage	Cleavage of protected fragments from the resin.	High	High
Fragment Purification	Purification of protected fragments by RP-HPLC.	High	>95%
Solution-Phase Condensation	Coupling of purified fragments in solution.	Variable	Intermediate Purity
Global Deprotection	Removal of all side-chain protecting groups.	High	Crude
Crude Enfuvirtide Isolation	Precipitation and isolation of the crude product.	~85%[1]	~70%[1]
Final RP-HPLC Purification	Preparative RP-HPLC of crude Enfuvirtide.	~30% (overall)[3]	>99%

Experimental Protocols

Protocol 1: Solid-Phase Peptide Synthesis (SPPS) of a Representative Enfuvirtide Fragment (e.g., Fragment 3: Asp-Lys-Trp-Ala-Ser-Leu-Trp-Asn-Trp-Phe-NH₂)

1. Resin Preparation:

- Start with a Rink Amide resin (or similar) to yield a C-terminal amide.
- Swell the resin in N,N-dimethylformamide (DMF) for 1-2 hours.

2. First Amino Acid Loading:

- Dissolve Fmoc-Phe-OH (3 eq.), HBTU (2.9 eq.), and HOBt (3 eq.) in DMF.
- Add Diisopropylethylamine (DIEA) (6 eq.) to the amino acid solution and pre-activate for 5 minutes.
- Add the activated amino acid solution to the swollen resin and agitate for 2-4 hours.
- Wash the resin with DMF (3x), Dichloromethane (DCM) (3x), and DMF (3x).

3. SPPS Cycle for Subsequent Amino Acids (Automated or Manual):

- Deprotection: Treat the resin with 20% piperidine in DMF for 5 minutes, drain, and repeat for 15 minutes to remove the Fmoc group.
- Washing: Wash the resin thoroughly with DMF (5x) to remove residual piperidine.
- Coupling:
 - Dissolve the next Fmoc-protected amino acid (3 eq.), HBTU (2.9 eq.), and HOBt (3 eq.) in DMF.
 - Add DIEA (6 eq.) and pre-activate for 5 minutes.
 - Add the activated amino acid solution to the resin and agitate for 1-2 hours.
- Washing: Wash the resin with DMF (3x) and DCM (3x).
- Monitoring: Perform a Kaiser test to ensure complete coupling before proceeding to the next cycle.
- Repeat this cycle for each amino acid in the fragment sequence.

Protocol 2: Cleavage of the Protected Peptide Fragment from the Resin

- Wash the peptide-resin with DCM (3x) and dry under vacuum.

- Prepare a cleavage cocktail of 1% Trifluoroacetic acid (TFA) in DCM.[4]
- Add the cold cleavage cocktail to the resin and gently agitate for 1-2 hours at room temperature.
- Filter the resin and collect the filtrate containing the protected peptide.
- Neutralize the filtrate with DIEA.[4]
- Precipitate the protected peptide by adding cold diethyl ether or isopropyl ether.
- Centrifuge to pellet the peptide, decant the ether, and dry the peptide under vacuum.

Protocol 3: Solution-Phase Condensation of Two Fragments

- Dissolve the C-terminal protected fragment (with a free N-terminus) and the N-terminal protected fragment (with a free C-terminus) in DMF.
- Add HBTU (1.5 eq.), HOBt (1.5 eq.), and DIEA (3 eq.).
- Stir the reaction mixture at room temperature for 12-24 hours.
- Monitor the reaction progress by RP-HPLC.
- Once the reaction is complete, precipitate the fully protected peptide by adding water.
- Collect the precipitate by filtration, wash with water, and dry under vacuum.

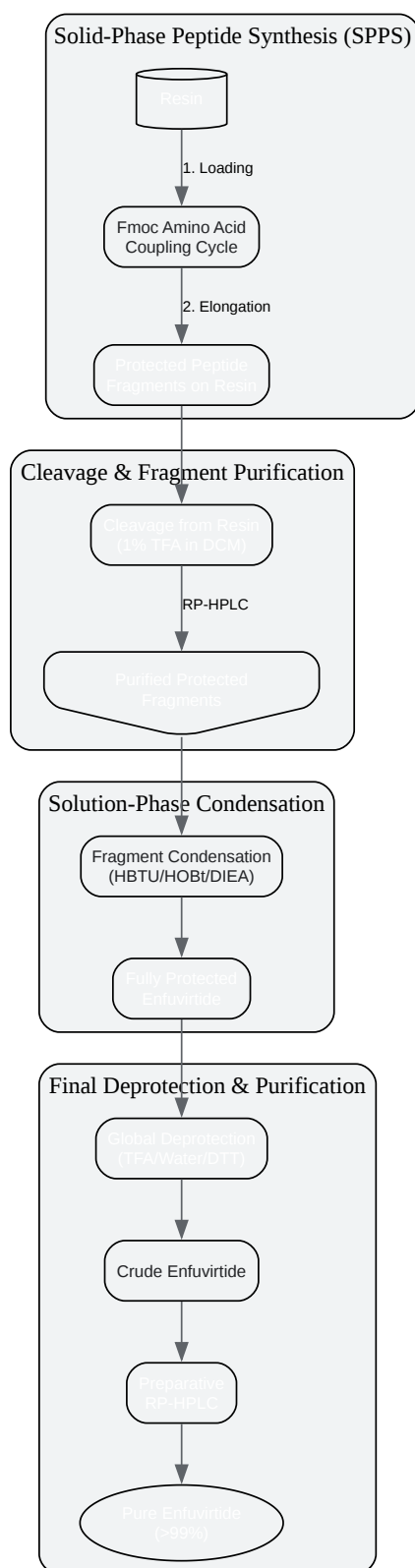
Protocol 4: Global Deprotection and Final Cleavage

- Dissolve the fully protected peptide in a cleavage cocktail. A typical mixture consists of TFA/Water/Dithiothreitol (DTT) in a ratio of 94/5.2/0.8.[4]
- Stir the mixture at room temperature for 4-6 hours.
- Precipitate the crude Enfuvirtide by adding cold methyl tert-butyl ether (MTBE).
- Centrifuge to collect the crude peptide, wash with cold MTBE, and dry under vacuum.

Protocol 5: Purification by Preparative Reverse-Phase HPLC (RP-HPLC)

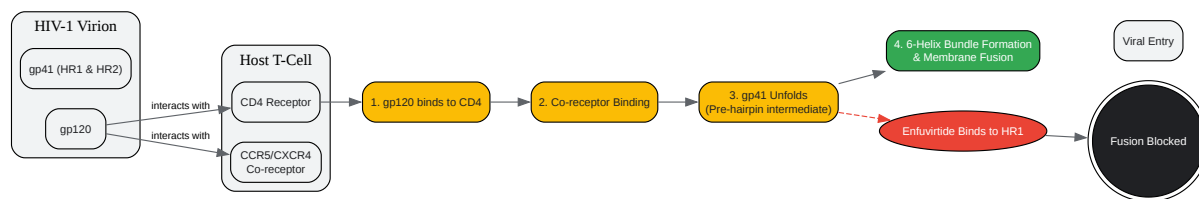
- Dissolve the crude Enfuvirtide in a minimal amount of a suitable solvent, such as a water/acetonitrile mixture with 0.1% TFA.
- Load the solution onto a preparative C18 RP-HPLC column.
- Elute the peptide using a gradient of acetonitrile in water (both containing 0.1% TFA). A typical gradient might be 20-50% acetonitrile over 60 minutes.
- Monitor the elution at 220 nm and 280 nm.
- Collect fractions corresponding to the main peak.
- Analyze the purity of the fractions by analytical RP-HPLC.
- Pool the pure fractions and lyophilize to obtain the final, highly purified Enfuvirtide.

Visualizations



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Caption: Workflow for the large-scale synthesis of Enfuvirtide.



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Caption: Mechanism of action of Enfuvirtide in inhibiting HIV-1 fusion.

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